

Iron neodecanoate CAS number and safety data sheet

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Iron neodecanoate*

Cat. No.: *B15346432*

[Get Quote](#)

An In-Depth Technical Guide to Iron Neodecanoate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Iron neodecanoate is a metal carboxylate salt that finds application in various industrial and research settings. It is formed from the reaction of an iron salt with neodecanoic acid, a branched-chain carboxylic acid. This guide provides a comprehensive overview of the chemical properties, safety data, and handling procedures for **iron neodecanoate**, with a focus on providing researchers and professionals with the necessary information for its safe and effective use.

Two primary forms of **iron neodecanoate** are commonly referenced, distinguished by their Chemical Abstracts Service (CAS) numbers:

- Iron(III) Neodecanoate: CAS Number 68958-52-1^[1]
- Neodecanoic acid, iron salt: CAS Number 51818-55-4^[2]

This guide will address both where information is available, noting the specific form when necessary.

Chemical and Physical Properties

A summary of the available physical and chemical properties of **iron neodecanoate** is presented below. Data for these compounds can be limited in publicly available literature.

Property	Iron(III) Neodecanoate (CAS 68958-52-1)	Neodecanoic acid, iron salt (CAS 51818-55-4)
Molecular Formula	C30H57FeO6	C10H20O2.xFe
Molecular Weight	569.61 g/mol	Variable
Appearance	Not specified	Not specified
Density	1.3±0.1 g/cm ³ [3]	Not specified
Boiling Point	561.2±50.0 °C at 760 mmHg[3]	Not specified
Solubility	Enhances oil solubility[4]	Not specified

Safety Data Sheet (SDS) Summary

A comprehensive, standalone safety data sheet for pure **iron neodecanoate** is not readily available in the public domain. The following information is a consolidation of data from various supplier and database sources.

Hazards Identification

Iron neodecanoate is generally classified with the following hazards:

- Acute Oral Toxicity: Harmful if swallowed.
- Skin Irritation: Causes skin irritation.
- Eye Irritation: Causes serious eye irritation.

First Aid Measures

Exposure Route	First Aid Procedures
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.
Skin Contact	Remove contaminated clothing. Wash affected area with soap and plenty of water. If skin irritation occurs, get medical advice/attention.[2]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
Ingestion	Rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or doctor/physician if you feel unwell.[2]

Exposure Controls & Personal Protection

Control Parameter	Recommendations
Engineering Controls	Use in a well-ventilated area. Ensure adequate ventilation to maintain exposures below occupational limits.
Eye/Face Protection	Wear safety glasses with side-shields or goggles.
Skin Protection	Wear protective gloves. The specific glove material will depend on the solvent used. Nitrile rubber is often recommended for handling metal carboxylates.[5]
Respiratory Protection	If permissible levels are exceeded, use a NIOSH-approved dust respirator.[6]
General Hygiene	Wash hands thoroughly after handling. Do not eat, drink, or smoke when using this product.[2]

Experimental Protocols

Synthesis of Iron Neodecanoate

A general method for the synthesis of **iron neodecanoate** involves the reaction of an iron salt with neodecanoic acid. A common approach is the direct reaction of an iron chloride salt with neodecanoic acid.

Materials:

- Iron(II) chloride (FeCl_2) or Iron(III) chloride (FeCl_3)
- Neodecanoic acid
- Suitable solvent (e.g., ethanol, xylene)
- Base (optional, to neutralize liberated HCl)

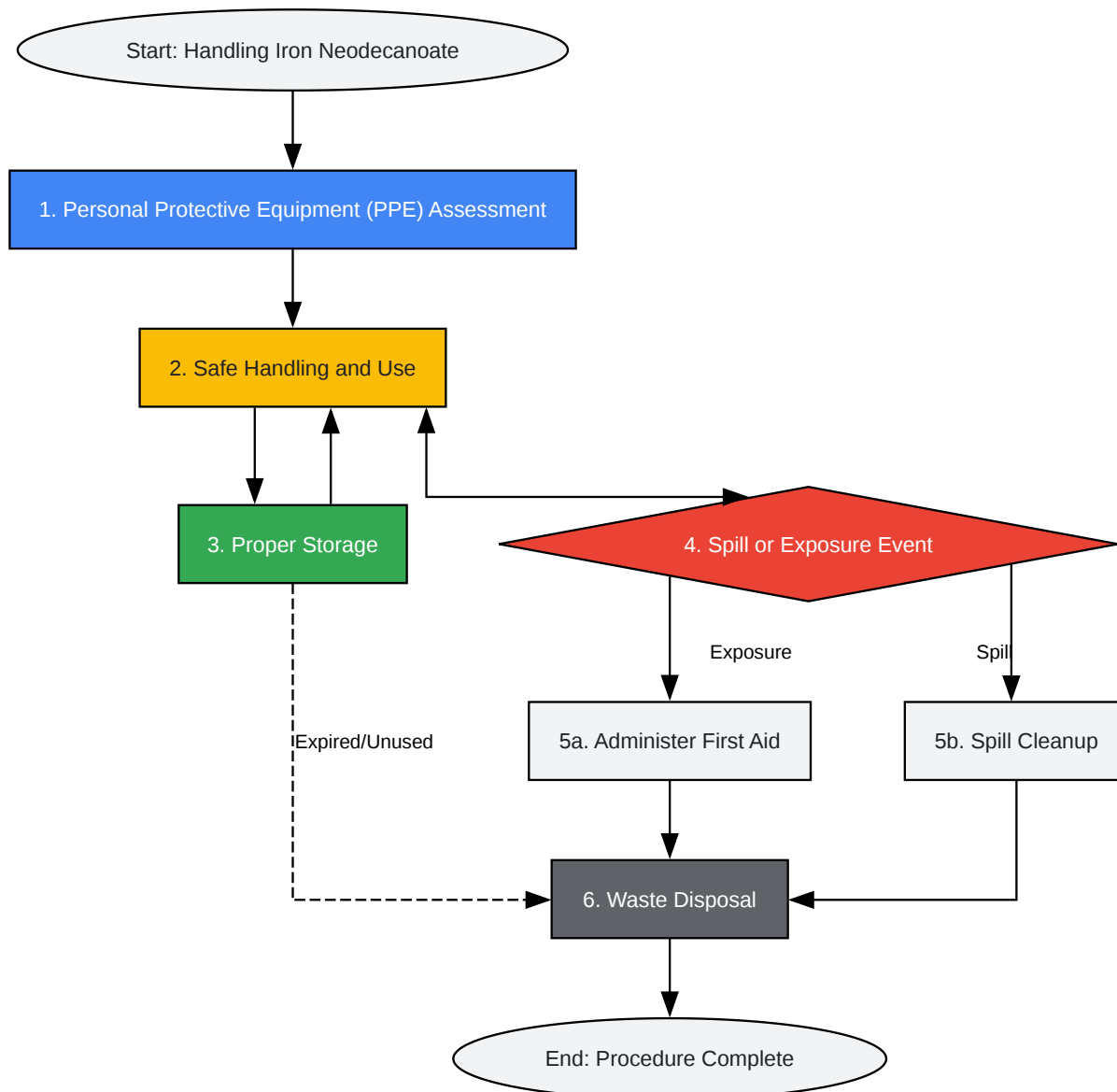
General Procedure:

- Dissolve the iron chloride salt in the chosen solvent in a reaction vessel equipped with a stirrer and a condenser.
- Add neodecanoic acid to the solution. The stoichiometry will depend on the desired iron salt (e.g., a 1:3 molar ratio of FeCl_3 to neodecanoic acid for iron(III) neodecanoate).
- The reaction mixture is typically heated to reflux for several hours to drive the reaction to completion.
- If a base is used, it can be added to neutralize the hydrochloric acid formed during the reaction.
- After cooling, the product can be isolated. The purification method will depend on the solvent and the properties of the final product and may involve filtration, washing, and drying.

Note: This is a generalized protocol. The specific reaction conditions, such as temperature, reaction time, and purification steps, may need to be optimized for specific applications.

Logical Relationships in Safety Handling

The following diagram illustrates the logical workflow for the safe handling of **iron neodecanoate**, from initial preparation to waste disposal.



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of **Iron Neodecanoate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy iron(3+) neodecanoate from CHEMLYTE SOLUTIONS CO.,LTD - ECHEMI [echemi.com]
- 2. neodecanoic acid, iron salt | 51818-55-4 [amp.chemicalbook.com]
- 3. iron(3+) neodecanoate | CAS#:68958-52-1 | Chemsrce [chemsrc.com]
- 4. Iron neodecanoate | 51818-55-4 | Benchchem [benchchem.com]
- 5. rsc.org [rsc.org]
- 6. The Synthesis of an Iron Salt [jan.ucc.nau.edu]
- To cite this document: BenchChem. [Iron neodecanoate CAS number and safety data sheet]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15346432#iron-neodecanoate-cas-number-and-safety-data-sheet]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com